

Personal protective equipment for handling E722-2648

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Compound of Interest		
Compound Name:	E722-2648	
Cat. No.:	B11036654	Get Quote

Essential Safety and Handling Guide for E722-2648

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **E722-2648**, a potent β-catenin/BCL9 inhibitor used in research. Adherence to these guidelines is essential to ensure personal safety and maintain a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **E722-2648**, especially in its powdered form, a comprehensive suite of personal protective equipment is mandatory to prevent exposure through inhalation, skin contact, or eye contact.



PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles or Face Shield	Wear at all times in areas where E722-2648 is handled to protect against splashes or airborne particles.
Hand Protection	Chemical-Resistant Gloves	Use powder-free nitrile or vinyl gloves. It is recommended to wear double gloves, especially during procedures with a higher risk of contamination. Gloves should be changed regularly, approximately every 30-60 minutes, or immediately if they are damaged or known to be contaminated.
Body Protection	Laboratory Coat or Gown	A long-sleeved lab coat or gown should be worn to protect the skin and personal clothing.
Respiratory Protection Respirator Mask		An N95 or higher-rated respirator is recommended, particularly when handling the powdered form of the compound, to prevent inhalation of fine particles.

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **E722-2648** is critical to minimize risks. The following protocol outlines the key steps from preparation to the conclusion of an experiment.

- Preparation and Area Setup:
 - Before handling E722-2648, ensure that the designated workspace, preferably a chemical fume hood, is clean and uncluttered.



- Verify that all necessary PPE is readily available and in good condition.
- Locate the nearest emergency eyewash station and safety shower.
- Compound Handling:
 - When working with the solid, powdered form of E722-2648, perform all weighing and transfers within a chemical fume hood to control airborne particles.
 - Use appropriate tools, such as spatulas and weighing paper, to handle the powder.
 - Avoid direct
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